

# Essential Safety and Disposal Procedures for Erythrosine B

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## Compound of Interest

Compound Name: Virosine B

Cat. No.: B15591891

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This document provides critical safety and logistical information for the proper handling and disposal of Erythrosine B, a substance that is harmful if swallowed and toxic to aquatic life with long-lasting effects. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

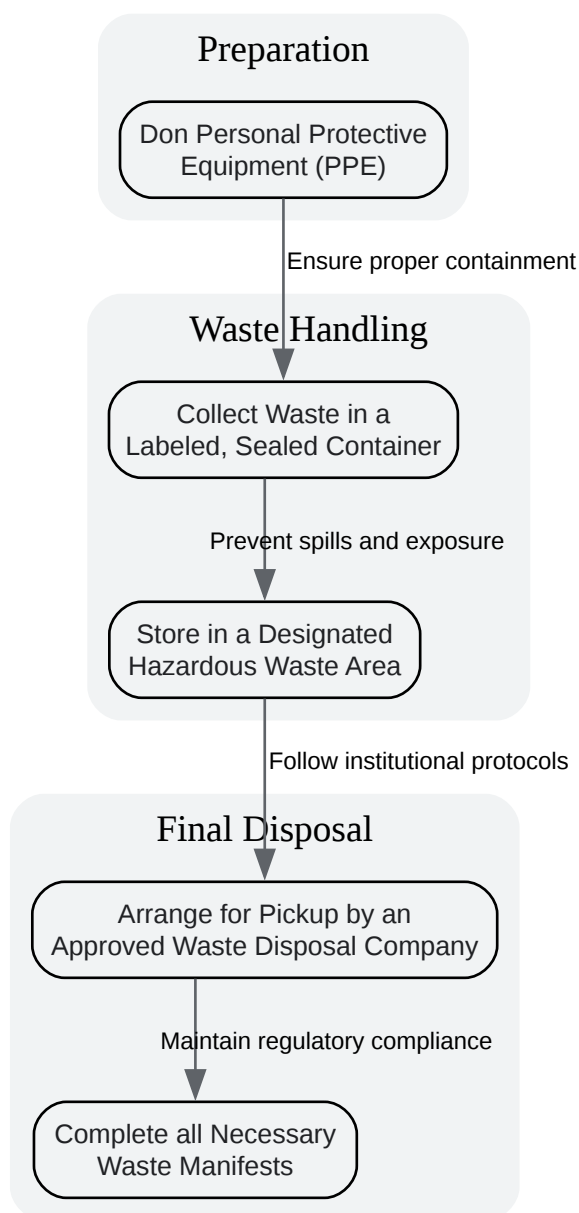
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Erythrosine B.

Property	Value	Method/Conditions	Source
Partition coefficient (n-octanol/water)	log Pow: -1.163	77 °F / 25 °C, OECD Test Guideline 107	
Flash Point	182 °C / 359.6 °F	Closed cup	[1]

## Disposal Workflow

The following diagram outlines the logical steps for the safe disposal of Erythrosine B.



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## References

- 1. fishersci.com [fishersci.com]
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